

Comparative Guide: GC-MS Fragmentation of Methyl 1-octyl-2-oxocyclohexanecarboxylate

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Compound of Interest

Compound Name: Methyl 1-octyl-2-oxocyclohexanecarboxylate
CAS No.: 2109037-87-6
Cat. No.: B1411729

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Executive Summary

Methyl 1-octyl-2-oxocyclohexanecarboxylate (M-1-O-2-OC) is a critical synthetic intermediate, most notably serving as a precursor in the synthesis of cyclohexylphenol cannabinoids (e.g., CP 47,497).^[1] Its structural core—a

-keto ester with a quaternary

-carbon—presents unique challenges in Gas Chromatography-Mass Spectrometry (GC-MS) analysis due to steric hindrance and competing fragmentation pathways.^[1]

This guide provides a comparative technical analysis of M-1-O-2-OC against its non-alkylated precursor, Methyl 2-oxocyclohexanecarboxylate (M-2-OC).^[1] By contrasting these two compounds, researchers can distinguish between unreacted starting materials and the alkylated intermediate, a crucial step in purity profiling and forensic intelligence.

Structural Analysis & Theoretical Fragmentation

Understanding the fragmentation logic is a prerequisite for interpreting the spectra.^{[2][3]} The introduction of the octyl chain at the C1 position fundamentally alters the mass spectral signature compared to the unsubstituted precursor.

The Target: Methyl 1-octyl-2-oxocyclohexanecarboxylate^[1]

- Formula:
- Molecular Weight: 268.4 Da^[1]
- Key Structural Features:
 - Cyclohexane Ring: Source of low-mass hydrocarbon fragments (m/z 41, 55).^[1]
 - -Keto Ester Moiety: Facilitates
-cleavage and decarboxylation.^[1]
 - Octyl Side Chain (C8): A long alkyl chain that introduces McLafferty Rearrangement possibilities not present in the methyl-substituted or unsubstituted analogs.^[1]

The Alternative (Precursor): Methyl 2-oxocyclohexanecarboxylate

- Formula:
- Molecular Weight: 156.18 Da^[1]
- Role: Starting material. Its presence in a sample indicates incomplete alkylation.^[1]
- Fragmentation Characteristic: Dominated by ring fragmentation and simple ester cleavages (loss of
)^[1]

Comparative Fragmentation Analysis

The following table contrasts the diagnostic ions. The "shift" in mass and the appearance of chain-specific rearrangements are the primary differentiators.

Feature	Target: M-1-Octyl-2-OC	Precursor: M-2-OC	Mechanistic Cause
Molecular Ion ()	m/z 268 (Weak/Absent)	m/z 156 (Distinct)	The octyl chain increases lability; the quaternary center promotes fragmentation.[1]
Base Peak (Typical)	m/z 55 or m/z 41	m/z 55	Ring disintegration dominates both, but the target has competing high-mass fragments.[1]
McLafferty Product	m/z 184 (Predicted)	N/A	The octyl chain (with -hydrogens) allows rearrangement, losing a neutral alkene (). The precursor lacks this chain.
-Cleavage (Ester)	m/z 237 ()	m/z 125 ()	Loss of methoxy group () from the ester.[1]
-Cleavage (Alkyl)	m/z 155 ()	N/A	Loss of the entire octyl chain returns the ion to the "pseudo-precursor" mass.

Mechanism of Action: The "Octyl Effect"

In the precursor (M-2-OC), fragmentation is restricted to ring opening and ester cleavage. In the target (M-1-O-2-OC), the octyl chain acts as a "fuse."

- McLafferty Rearrangement: The carbonyl oxygen abstracts a

-hydrogen from the octyl chain.^[1] This leads to

-cleavage of the chain, expelling a neutral hexene molecule and leaving a stable enol radical cation.
- Inductive Cleavage: The bond between the quaternary C1 and the carbonyl carbon is strained. This often leads to the loss of the carbomethoxy group (

) or the alkyl chain (

).

Experimental Protocol

To replicate these results, the following validated GC-MS methodology is recommended. This protocol prioritizes the separation of the high-boiling octyl derivative from the lower-boiling precursor.

Sample Preparation^[1]

- Solvent: Ethyl Acetate (HPLC Grade).^[1] Avoid alcohols to prevent transesterification.^[1]
- Concentration:

(Trace analysis) to

(Purity check).
- Derivatization: None required (compound is volatile enough).^[1]

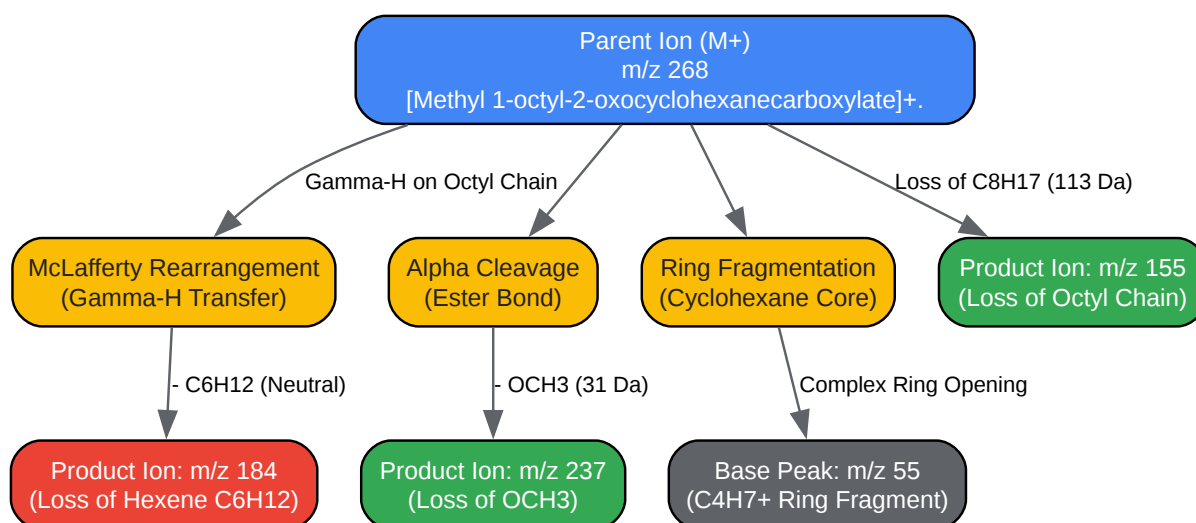
Instrumentation Parameters (Agilent 7890/5977 or equivalent)

Parameter	Setting	Rationale
Inlet Temperature		High temp required to volatilize the C16 target without discrimination.[1]
Injection Mode	Splitless (1 min)	Maximizes sensitivity for trace intermediates.[1]
Column	DB-5MS UI ()	Standard non-polar phase; "Ultra Inert" reduces tailing of the keto-ester.[1]
Carrier Gas	Helium @	Constant flow for stable retention times.[1]
Oven Program	(1 min) (5 min)	Fast ramp prevents broadening; high final temp elutes the octyl derivative.
Transfer Line		Prevents condensation of the heavy octyl derivative.
Ion Source	(EI, 70eV)	Standard EI ionization.[1]

Visualizations

Fragmentation Pathway (Graphviz)

This diagram illustrates the competing pathways for the target molecule, highlighting the critical McLafferty rearrangement provided by the octyl chain.

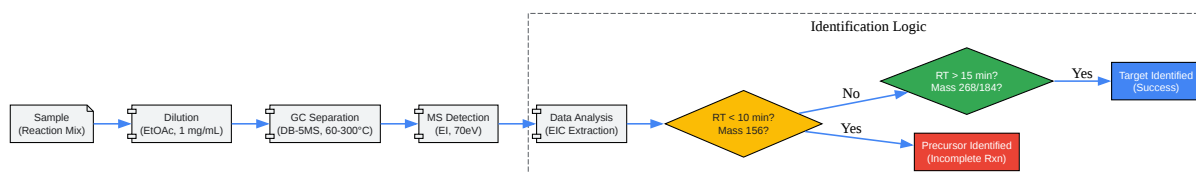


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Caption: Figure 1.[1] Predicted fragmentation pathways for **Methyl 1-octyl-2-oxocyclohexanecarboxylate** under 70eV EI.

Experimental Workflow (Graphviz)

A self-validating workflow to ensure the distinction between the precursor and the target.



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Caption: Figure 2. Logic flow for differentiating the target octyl-derivative from its starting material.

References

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